Using 2-(2-Bromoethyl)oxane as a hydroxyethyl equivalent building block

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Compound of Interest	
Compound Name:	*2-(2-Bromoethyl)oxane*
CAS No.:	*77564-82-0*
Cat. No.:	*B1281432*

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Application Note: 2-(2-Bromoethoxy)oxane as a Hydroxyethyl Equivalent

Executive Summary

This guide details the strategic application of 2-(2-Bromoethoxy)tetrahydro-2H-pyran (often referred to as **2-(2-Bromoethyl)oxane** in specific nomenclature contexts) as a robust "hydroxyethyl equivalent" building block.[1][2]

In drug discovery and medicinal chemistry, the direct introduction of a hydroxyethyl group (

) is often hampered by the competing nucleophilicity of the hydroxyl group. This reagent solves that challenge by providing a pre-protected 2-bromoethanol moiety. The tetrahydropyranyl (THP) ether linkage offers stability against basic and nucleophilic conditions while allowing for mild, orthogonal deprotection under acidic conditions.

Key Advantages:

- Bifunctionality: Acts as an electrophile (alkyl bromide) and a masked alcohol.
- Base Stability: Compatible with strong bases (e.g., NaH, LDA, Grignard reagents).

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- Atom Economy: High-yielding alkylation followed by clean deprotection.

Chemical Identity & Nomenclature

It is critical to distinguish the specific isomer and linkage used for hydroxyethylation. While "oxane" is the IUPAC name for the tetrahydropyran ring, the functional utility as a hydroxyethyl equivalent dictates an ether linkage.

- Common Name: 2-(2-Bromoethoxy)tetrahydro-2H-pyran (BETH)
- IUPAC Name: 2-(2-Bromoethoxy)oxane
- CAS Number: 17739-45-6[3][4][5]
- Molecular Formula:

  [2][3][4][6]
- Molecular Weight: 209.08 g/mol [2][3][4][6]

Structural Clarification: The reagent is composed of a bromoethyl chain attached to the anomeric position of the tetrahydropyran ring via an oxygen atom. This oxygen atom is ultimately retained in the final product as the hydroxyl group.

Mechanism of Action

The utility of this building block relies on a two-step sequence: Nucleophilic Substitution (

) followed by Acidic Hydrolysis.

Step 1: Alkylation (Masking) The target nucleophile (Nu^-) displaces the bromide. The THP group remains inert, preventing side reactions (e.g., O-alkylation of the product itself).

Step 2: Deprotection (Unmasking) Treatment with mild acid hydrolyzes the acetal linkage, releasing the desired hydroxyethylated product and the byproduct 5-hydroxypentanal (which exists in equilibrium with the hemiacetal).

Pathway Diagram:

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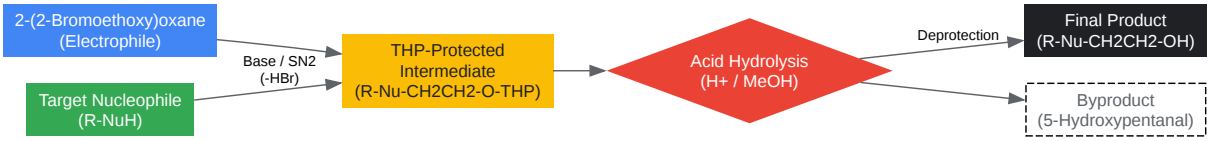

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Caption: Mechanistic pathway for installing a hydroxyethyl group using 2-(2-Bromoethoxy)oxane.

Application Protocols

The following protocols are designed for scalability and reproducibility.

Protocol A: O-Alkylation of Phenols (Synthesis of Aryloxyethanols)

Target: Introduction of a hydroxyethyl chain to a phenolic drug scaffold.

Reagents:

- Phenol substrate (1.0 equiv)
- 2-(2-Bromoethoxy)tetrahydro-2H-pyran (1.2 equiv)
- Potassium Carbonate (

) (2.0 equiv)
- Solvent: DMF or Acetonitrile (anhydrous)

Step-by-Step Procedure:

- Preparation: Charge a reaction vessel with the phenol substrate and anhydrous DMF (

  concentration).

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- Deprotonation: Add

  in one portion. Stir at room temperature for 15 minutes to ensure phenoxide formation.
- Addition: Add 2-(2-Bromoethoxy)tetrahydro-2H-pyran dropwise via syringe.
- Reaction: Heat the mixture to 60–80°C for 4–12 hours. Monitor by TLC or LC-MS.
  - Checkpoint: The spot for the phenol should disappear, replaced by a less polar spot (the THP ether).
- Workup: Cool to RT. Dilute with water and extract with EtOAc (3x). Wash organics with brine, dry over

  , and concentrate.
- Deprotection (In-situ option): Dissolve the crude oil in MeOH. Add catalytic p-Toluenesulfonic acid (pTsOH, 0.1 equiv). Stir at RT for 1-2 hours.[1]
- Purification: Concentrate and purify via silica gel chromatography.

Protocol B: N-Alkylation of Secondary Amines

Target: Synthesis of N-(2-hydroxyethyl) derivatives.

Reagents:

- Secondary Amine (1.0 equiv)
- 2-(2-Bromoethoxy)tetrahydro-2H-pyran (1.1 equiv)
- Base: Diisopropylethylamine (DIPEA) or

  (1.5 equiv)
- Catalyst: Sodium Iodide (NaI) (0.1 equiv) – Crucial for Finkelstein activation.
- Solvent: Acetonitrile (

)

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Step-by-Step Procedure:

- Activation: In a round-bottom flask, dissolve the amine in

  . Add DIPEA and NaI.
- Addition: Add the bromo-reagent.
- Reflux: Heat to reflux (

) for 12–18 hours. The NaI converts the alkyl bromide to a more reactive alkyl iodide in situ.
- Workup: Remove solvent under reduced pressure. Resuspend in DCM, wash with saturated

  .
- Deprotection: The THP group is generally stable to these basic alkylation conditions. Proceed to acidic cleavage as described in Protocol A (Step 6).

Protocol C: C-Alkylation (Grignard Reaction)

Target: Extension of a carbon chain by two carbons ending in a hydroxyl group.

Reagents:

- Aryl/Alkyl Bromide (to form Grignard)
- Mg turnings
- 2-(2-Bromoethoxy)tetrahydro-2H-pyran[1][2][3][4][5]
- Catalyst:

  (Kochi catalyst) - Required for coupling alkyl halides with Grignards.

Critical Note: Standard Grignard reagents will not displace the bromide efficiently without a copper catalyst.

Step-by-Step Procedure:

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- Grignard Formation: Prepare

  in THF using standard Schlenk techniques.
- Coupling: Cool the Grignard solution to

  or

  depending on stability.
- Catalyst: Add

  (0.1 M in THF, 3-5 mol%).
- Addition: Add 2-(2-Bromoethoxy)tetrahydro-2H-pyran (1.0 equiv) slowly.
- Warm: Allow to warm to RT and stir overnight.
- Quench: Quench with saturated

  .
- Result: This yields

  .

Data & Troubleshooting

Table 1: Solvent Compatibility & Reaction Optimization

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Parameter	Recommended Condition	Why?
Solvent (Alkylation)	DMF, MeCN, THF	Polar aprotic solvents favor mechanisms.
Base (Phenols)	or	Cesium effect can accelerate sluggish reactions.
Base (Amines)	DIPEA or	Non-nucleophilic organic bases prevent quaternary salt byproducts.
Deprotection Acid	pTsOH or PPTS	PPTS (Pyridinium p-toluenesulfonate) is milder than pTsOH; use for acid-sensitive substrates.
Temperature	60°C - 80°C	The bromide is a secondary-like leaving group (due to beta-oxygen effect); heat is often required.

Troubleshooting Guide:

- Issue: Low Conversion in Alkylation.
  - Cause: The bromoethyl group is moderately hindered.
  - Solution: Add 10 mol% NaI (Finkelstein condition) to generate the more reactive iodide intermediate in situ.
- Issue: THP Cleavage During Workup.
  - Cause: Aqueous layer is too acidic.
  - Solution: Ensure all aqueous washes are neutral or slightly basic (

) before drying the organic layer.

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- Issue: Product instability.
  - Cause: The resulting alcohol might cyclize if a nucleophile is present on the R-group (e.g., 5-exo-tet).
  - Solution: Keep the THP group on until the final step of the synthesis.

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